

# Physicochemical Properties & Storage of Nedocromil Sodium

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## Compound Focus: Nedocromil

CAS No.: 69049-73-6

Cat. No.: S536933

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The table below summarizes the key physicochemical and storage data for **nedocromil** sodium, compiled from product information and scientific literature.

Property / Specification	Details	Source / Context
Chemical Name	4H-Pyrano[3,2-g]quinoline-2,8-dicarboxylic acid, 9-ethyl-6,9-dihydro-4,6-dioxo-10-propyl-, disodium salt [1] [2]	Drug substance
Physical Form (Ophthalmic)	Clear, yellow, sterile solution [1]	Commercial product (Akorn)
Physical Form (Inhalation)	Yellow powder; micronized in a pressurized metered-dose aerosol [2]	Commercial product (Tilade)
Solubility	Soluble in water (1 in 40) and ethanol (1 in 410) [3]	Drug substance
General Storage	Store in a closed container at room temperature, away from heat, moisture, and direct light. Do not freeze. [4] [1] [2]	Product literature
Specific Storage Temp	20° to 25°C (68° to 77°F); excursions permitted to 15-30°C (59-86°F) [1] [2]	Commercial product (Ophthalmic)

Property / Specification	Details	Source / Context
Stability to Humidity	Stable as trihydrate at 12-76% RH; conversion to heptahemihydrate at 86% RH decreases aerosol performance. [5]	Research on powder formulation
Osmolality (Solution)	270 to 330 mOsm/kg [1]	Commercial product (Ophthalmic)
pH (Solution)	4.0 to 5.5 [1]	Commercial product (Ophthalmic)

## Experimental Protocols for Formulation Handling

For researchers, handling **nedocromil** sodium, particularly in dry powder form, requires careful attention to environmental conditions and analytical techniques.

### Protocol 1: Stability and In Vitro Aerosol Performance Testing for Dry Powder

This protocol is based on a study that investigated how storage humidity affects the aerosol performance of **nedocromil** sodium dry powder [5].

**1. Objective:** To determine the effect of relative humidity (RH) on the physicochemical stability and aerosol dispersion performance of micronized **nedocromil** sodium trihydrate.

#### 2. Materials:

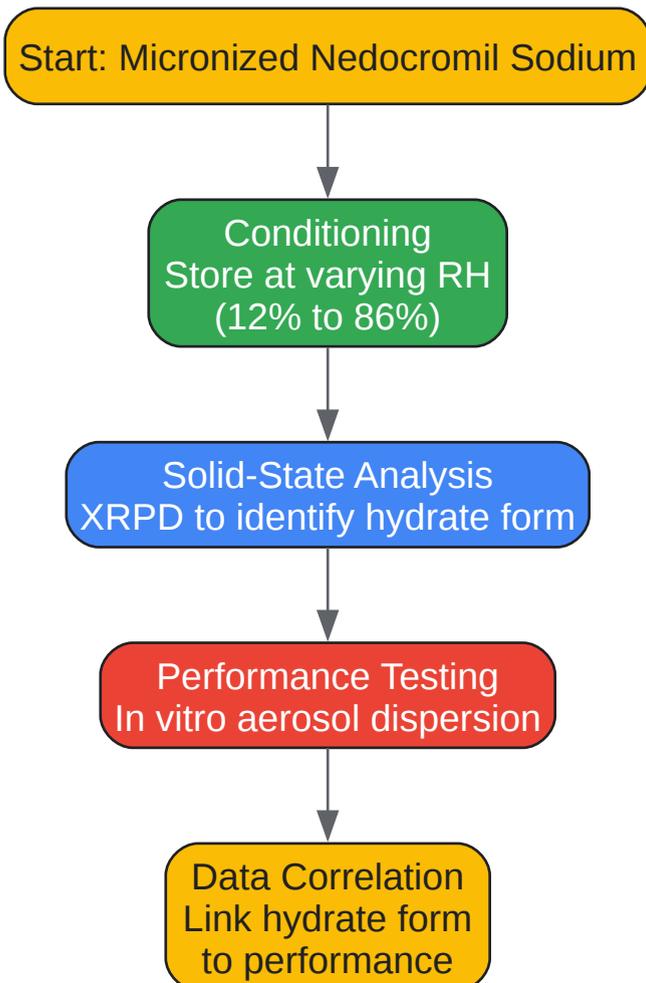
- Micronized **nedocromil** sodium trihydrate powder [5]
- Controlled humidity chambers (e.g., saturated salt solutions)
- Analytical balance
- In vitro aerosol dispersion apparatus (e.g., impactor)
- X-ray powder diffractometry (XRPD) for solid-state characterization

#### 3. Methodology:

- **Conditioning:** Store separate samples of the micronized powder over a range of relative humidities (e.g., 12%, 43%, 76%, 86% RH) at a constant temperature for a defined period [5].
- **Solid-State Analysis:** Use XRPD to confirm the crystalline form of the powder after storage. The trihydrate form is stable up to 76% RH, while conversion to the **heptahemihydrate** occurs at 86% RH [5].
- **Performance Testing:** Evaluate the aerosolization performance (e.g., emitted dose, fine particle fraction) of the conditioned samples using an appropriate in vitro model or impactor. The study found that performance was not dramatically affected in the 12-76% RH range but was **significantly decreased** following conversion to the heptahemihydrate at 86% RH [5].

**4. Data Interpretation:** Correlate the solid-state form (from XRPD) with the performance metrics. The decrease in aerosol performance is linked to the change in hydrate state, which affects particle deaggregation [5].

The workflow for this experimental protocol can be visualized as follows:



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## Protocol 2: Handling of Commercial Ophthalmic Solution for Research

When using the commercial ophthalmic solution in laboratory studies (e.g., for in vitro assays), adhere to the manufacturer's specifications to maintain stability and sterility.

- **Aseptic Technique:** The solution is sterile. If the container is opened for multiple uses, handle it under aseptic conditions to prevent microbial contamination. Avoid touching the dropper tip to any surface [1] [6] [7].
- **Storage During Use:** Keep the solution in its original container at **controlled room temperature** (20-25°C). Do not refrigerate or freeze. Protect from light [1].
- **Beyond-Use Date:** For multi-dose use in a lab setting, it is prudent to establish a beyond-use date. The product contains **benzalkonium chloride (0.01%)** as a preservative [1], but its efficacy in an open research environment should be verified.

## Critical Handling Considerations for Researchers

- **Humidity Control is Crucial:** For dry powder formulation work, storage and processing at low to moderate relative humidity (below 76% RH) is essential to prevent conversion to the heptahemihydrate form, which has inferior aerosol performance [5].
- **Product-Specific Limitations:** Note that the **inhalation aerosol product (Tilade) was withdrawn** from the U.S. market in 2008 [4]. The information provided here on its formulation is for research and development context only.
- **Contamination Prevention:** When handling the ophthalmic solution in a laboratory, strict aseptic technique is necessary to maintain sterility once the seal is broken, even with the presence of a preservative [1] [6].

## Avenues for Further Investigation

The search results indicate that specific, detailed laboratory handling procedures (e.g., material safety data, waste disposal, specific in-vitro assay protocols) for **nedocromil** sodium are not publicly available. To acquire this level of detail, you may need to:

- Consult **chemical vendor specifications** or **Material Safety Data Sheets (MSDS)** for the pure drug substance.
- Refer to **patent literature** for examples of formulation and handling processes.
- Adopt general best practices for handling **potent compounds and sterile pharmaceutical products** in a research setting.

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